

A Comparative Guide to the Inter-laboratory Quantification of Bezafibrate

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Compound of Interest

Compound Name: Hydroxy Bezafibrate-D6

Cat. No.: B12395554

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This guide provides a comparative analysis of analytical methodologies for the quantification of Bezafibrate, a lipid-lowering agent. The information is intended for researchers, scientists, and professionals in drug development to facilitate the selection and implementation of robust analytical methods. Data presented is collated from various independent laboratory validation studies to offer a comprehensive overview of method performance.

Quantitative Data Summary

The following tables summarize the performance characteristics of different analytical methods for Bezafibrate quantification in human plasma.

Table 1: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method Performance

Parameter	Method 1
Internal Standard	Bezafibrate-d4 ^{[1][2]}
Linearity Range	100 - 20000 ng/mL ^[1]
Lower Limit of Quantification (LLOQ)	100 ng/mL ^[1]
Mean Recovery (Analyte)	83.80 ± 4.55% ^[1]
Mean Recovery (Internal Standard)	84.83% ^[1]
Matrix	Human Plasma ^[1]

Table 2: High-Performance Liquid Chromatography (HPLC-UV) Method Performance

Parameter	Method 2
Linearity Range	0.1 - 15.0 µg/mL[3]
Lower Limit of Quantification (LLOQ)	0.1 µg/mL[3]
Intra-day Precision (RSD)	< 6.96%[3]
Inter-day Precision (RSD)	< 6.96%[3]
Accuracy	± 10.0%[3]
Matrix	Human Plasma[3]

Experimental Protocols

Method 1: LC-MS/MS for Bezafibrate Quantification in Human Plasma[1]

This method provides a simple, rapid, and sensitive approach for determining Bezafibrate levels in human plasma.

- Sample Preparation:
 - To 100 µL of a plasma sample, add 50 µL of the internal standard, Bezafibrate-d4 (20 µg/mL).[1][2]
 - Vortex the mixture for 5 seconds.[1]
 - Precipitate the proteins by adding 1 mL of acetonitrile.[1][2]
 - Vortex for an additional 30 seconds.[1]
 - Centrifuge the samples at 4600 rpm for 10 minutes.[1]
 - Inject 5 µL of the resulting supernatant into the LC-MS/MS system.[1][2]
- Chromatographic Conditions:

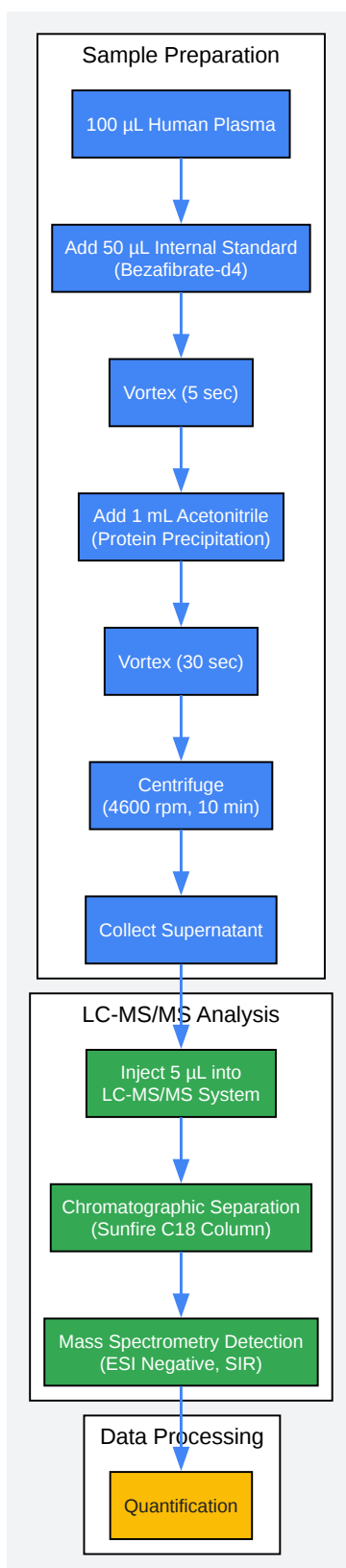
- Column: Sunfire C18, 3.5 μ , 2.1x50mm[1]
- Mobile Phase: A mixture of formic acid, water, and acetonitrile.[1]
- Flow Rate: 0.30 mL/min[1]
- Mass Spectrometry Detection:
 - Ionization Mode: Electrospray Ionization (ESI) in negative ion mode.[1]
 - Detection Mode: Single Ion Recording (SIR)[1]

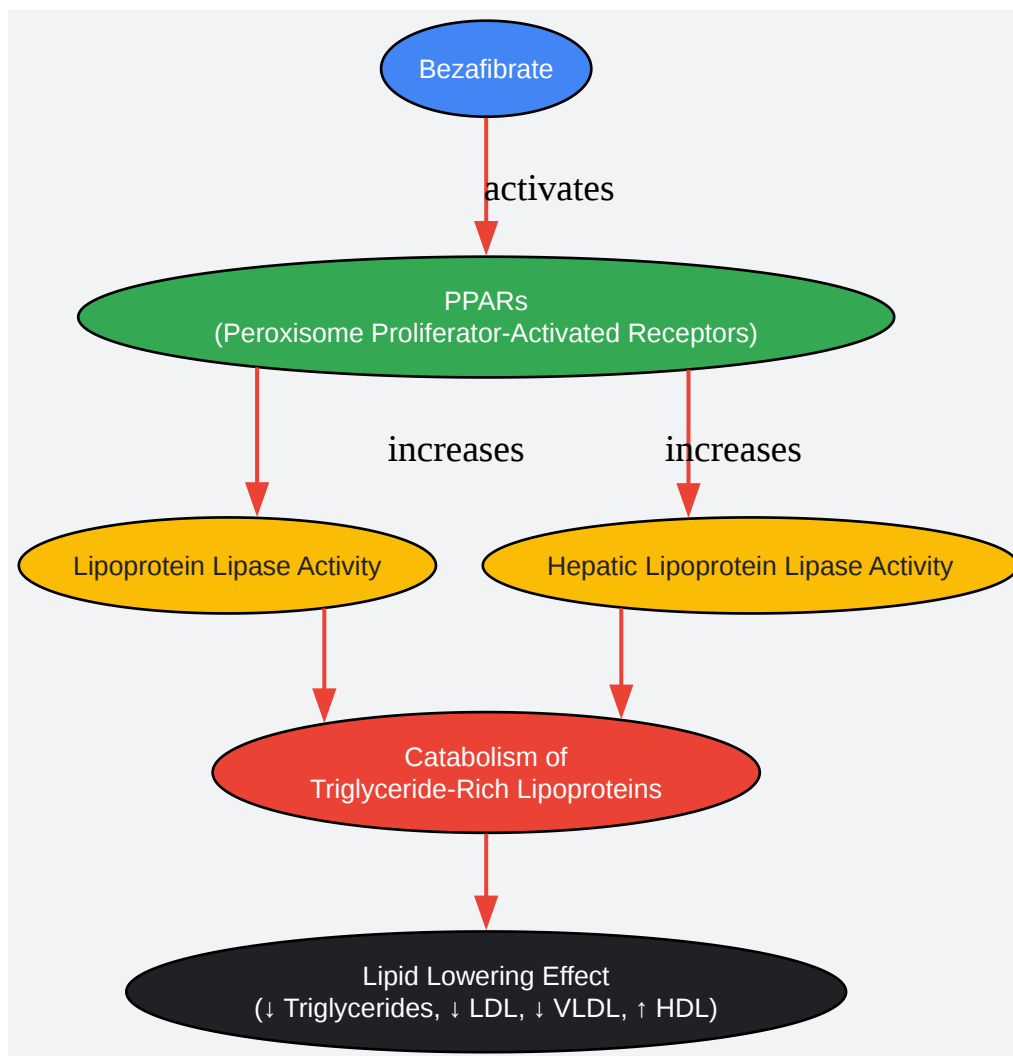
Method 2: HPLC-UV for Bezafibrate Quantification in Human Plasma[3]

This method offers a sensitive and selective high-performance liquid chromatographic approach with UV detection.

- Sample Preparation:
 - Sample treatment involves protein precipitation using a perchloric acid-methanol solution (10:90, v/v).[3]
- Chromatographic Conditions:
 - Column: C18 column[3]
 - Elution: Isocratic[3]
 - Mobile Phase: Acetonitrile-ammonium acetate aqueous solution (10 mmol/L; pH 4.0) (44:56, v/v).[3]
 - Flow Rate: 1.0 mL/min[3]
- UV Detection:
 - Wavelength: 235 nm[3]

Visualizations





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